

Commercial Sources and Suppliers of 3,3'-Thiodipropionitrile: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and key chemical transformations of **3,3'-Thiodipropionitrile**. The information is intended to assist researchers, scientists, and professionals in drug development in sourcing this chemical and understanding its fundamental applications.

Commercial Availability

3,3'-Thiodipropionitrile is readily available from a variety of chemical suppliers, ranging from large multinational corporations to more specialized chemical synthesis companies. These suppliers offer the compound in various purities and quantities to suit a range of research and development needs.

Table 1: Prominent Commercial Suppliers of 3,3'-Thiodipropionitrile



Supplier	Purity	Available Quantities
Sigma-Aldrich (MilliporeSigma)	≥97.0% (GC)	250 g[1][2]
Fisher Scientific	≥97.0% (GC)	250 g[1]
Dayang Chem (Hangzhou) Co., Ltd.	Not specified	Inquire for details[3]
Shandong Enci Chemical Co., LTD	Not specified	Minimum order: 1 g[3]
Shanghai Yolne Chemical Co., Ltd.	Not specified	Inquire for details[3]
Nantong Chem-Tech.(Group) Co., Ltd.	Not specified	Inquire for details[3]
ASDI Incorporated	Not specified	Inquire for details[3]
Benchchem	Not specified	Inquire for details[4]

This table is not exhaustive and represents a selection of suppliers found in public domain searches.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3,3'-Thiodipropionitrile** is essential for its proper handling, storage, and application in experimental settings.

Table 2: Physicochemical Data of 3,3'-Thiodipropionitrile



Property	Value	
Chemical Name	3,3'-Thiodipropionitrile	
Synonyms	Bis(2-cyanoethyl) sulfide, Thiodipropionitrile	
CAS Number	111-97-7[5]	
Molecular Formula	C ₆ H ₈ N ₂ S[3]	
Molecular Weight	140.21 g/mol [1][5]	
Appearance	Clear colorless to slightly yellow liquid[3]	
Purity	≥97.0% (GC)[1][5]	
Melting Point	24-25 °C (lit.)[3][5]	
Boiling Point	191-194 °C/7 mmHg (lit.)[3][5]	
Density	1.11 g/mL at 25 °C (lit.)[5]	
Refractive Index	n20/D 1.499 (lit.)[5]	
Flash Point	195 °C (closed cup)[5]	
Solubility	Information not readily available	
SMILES	N#CCCSCCC#N[5]	
InChl	1S/C6H8N2S/c7-3-1-5-9-6-2-4-8/h1-2,5-6H2[5]	

Key Chemical Transformations and Experimental Protocols

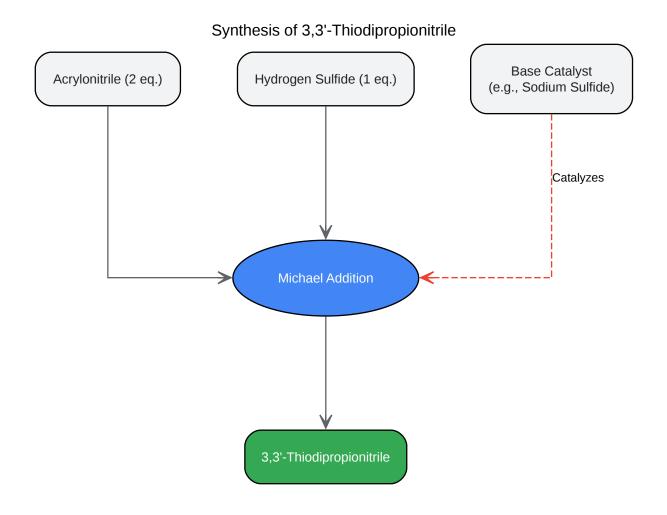
3,3'-Thiodipropionitrile is a valuable precursor in organic synthesis, most notably for the production of 3,3'-Thiodipropionic acid through hydrolysis.

Synthesis of 3,3'-Thiodipropionitrile

The industrial-scale synthesis of **3,3'-Thiodipropionitrile** is primarily achieved through the base-catalyzed reaction of acrylonitrile with hydrogen sulfide.[4] This process is efficient and



scalable, relying on precise control of reaction conditions to ensure high purity of the final product.



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Caption: Synthesis of **3,3'-Thiodipropionitrile** via Michael Addition.

Experimental Protocol: Acid-Catalyzed Hydrolysis to 3,3'-Thiodipropionic Acid

The following protocol is adapted from a patented method for the safe and high-yield industrial production of 3,3'-thiodipropionic acid. This reaction should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:



• 3,3'-Thiodipropionitrile

- Mineral acid (e.g., Hydrochloric acid or Sulfuric acid)
- Deionized water
- Inert gas (e.g., Nitrogen)
- Reaction vessel equipped with a stirrer, dropping funnel, condenser, and temperature control.

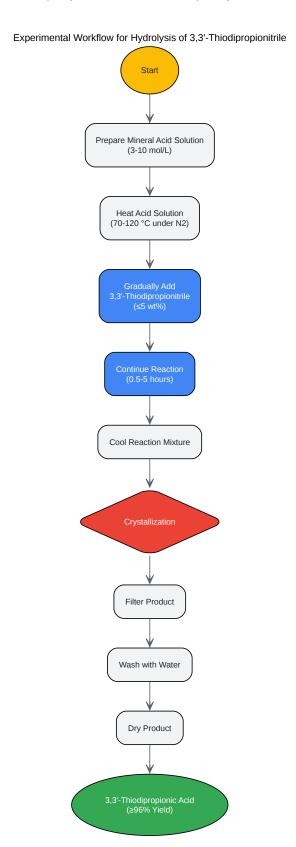
Procedure:

- Preparation of the Acid Solution: Prepare an aqueous solution of the mineral acid with a concentration between 3 to 10 mol/L. The molar ratio of the mineral acid to the total amount of **3,3'-Thiodipropionitrile** to be added should be between 2.2 and 5.
- Reaction Setup: Charge the reaction vessel with the prepared mineral acid solution. Heat the solution to a temperature between 70 and 120 °C under an inert atmosphere (e.g., nitrogen) to prevent the formation of oxidation byproducts.
- Addition of 3,3'-Thiodipropionitrile: Gradually add the 3,3'-Thiodipropionitrile to the
 heated acid solution at a controlled rate. The addition rate must be managed to maintain the
 concentration of 3,3'-Thiodipropionitrile in the reaction mixture at or below 5% by weight.
 This is crucial to prevent a rapid, exothermic hydrolysis reaction.
- Reaction Completion: After the complete addition of 3,3'-Thiodipropionitrile, continue to stir
 the reaction mixture at 70 to 120 °C for an additional 0.5 to 5 hours to ensure the hydrolysis
 is complete.
- Isolation of 3,3'-Thiodipropionic Acid:
 - Cool the reaction mixture to induce crystallization of the 3,3'-Thiodipropionic acid. If necessary, the reaction mixture can be diluted with water to facilitate crystallization.
 - Collect the precipitated solid by filtration.
 - Wash the solid with cold water.



• Dry the purified 3,3'-Thiodipropionic acid.

This method can yield 3,3'-Thiodipropionic acid with a purity of 96% or higher.





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Caption: Hydrolysis of **3,3'-Thiodipropionitrile** to **3,3'-Thiodipropionic** Acid.

Applications in Research and Development

3,3'-Thiodipropionitrile serves as a versatile intermediate in various fields of chemical research:

- Organic Synthesis: It is a key building block for synthesizing compounds containing a
 thioether linkage and can be a precursor to other functional groups through the
 transformation of its nitrile moieties.
- Polymer Science: The presence of two nitrile groups allows it to be used as a monomer or an additive in polymerization reactions, potentially imparting specific properties to the resulting polymers.
- Analytical Chemistry: Due to its polarity and thermal stability, it has been utilized as a stationary phase in gas chromatography for the separation of various compounds.
- Electrochemistry: Its high boiling point and potential to dissolve electrolytes make it a candidate for investigation as a solvent in electrochemical applications.[6]

This guide provides a foundational understanding of **3,3'-Thiodipropionitrile** for scientific and industrial applications. For specific experimental applications, it is always recommended to consult detailed research articles and safety data sheets provided by the suppliers.

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